

Commercial Sources and Availability of Mycophenolic Acid Glucuronide-d3: A Technical Guide

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Compound of Interest

Compound Name: *Mycophenolic acid glucuronide-d3*

Cat. No.: *B15555140*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources and availability of **Mycophenolic acid glucuronide-d3** (MPAG-d3). It is intended for researchers, scientists, and drug development professionals who utilize this stable isotope-labeled internal standard in the quantitative analysis of mycophenolic acid (MPA) and its metabolites. This document summarizes key quantitative data from various suppliers, details a common experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and provides a visual representation of the analytical workflow.

Mycophenolic acid glucuronide-d3 is the deuterated form of the major inactive metabolite of mycophenolic acid, an immunosuppressant drug widely used in transplantation medicine to prevent organ rejection. The use of a stable isotope-labeled internal standard like MPAG-d3 is crucial for accurate and precise quantification of MPA and its glucuronide metabolite (MPAG) in biological matrices, as it effectively corrects for variations in sample preparation and instrument response.

Commercial Availability

Mycophenolic acid glucuronide-d3 is available from several specialized chemical and life science suppliers. The products are typically offered as solutions in organic solvents or as neat solids. The following table summarizes the offerings from prominent vendors.

Supplier	Product Name	Catalog Number	Form	Concentration	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich (Cerilliant®)	Mycophenolic acid-D3-β-D-glucuronide solution	M-204-1ML	Liquid in acetonitrile	100 µg/mL	C ₂₃ H ₂₅ D ₃ O ₁₂	499.48
Simson Pharma Limited	Mycophenolic Acid-d3 beta-D-Glucuronide	Not specified	Not specified	Not specified	Not specified	Not specified
Santa Cruz Biotechnology, Inc.	Mycophenolic Acid-d3 β-D-Glucuronide	Not specified	Not specified	Not specified	C ₂₃ H ₂₅ D ₃ O ₁₂	499.48
Fisher Scientific (MilliporeSigma™)	CERILLIA NT™ Mycophenolic acid-D3-β-D-glucuronide Solution	01-001-677	Liquid in acetonitrile	100 µg/mL	Not specified	499.48
Acanthus Research Inc.	Mycophenolic Acid-D3	MYP-16-002	Not specified	Not specified	Not specified	Not specified
BOC Sciences	Mycophenolic Acid beta-D-Glucuronide-[d3]	Not specified	Off-white to Pale Beige Solid	Purity: 95%; ≥99% atom D	C ₂₃ H ₂₅ D ₃ O ₁₂	499.48

Pharmaffiliates	Mycophenolic Acid-d3 Acyl-β-D-glucuronide	PA STI 066530	Off-White Solid	Not specified	C ₂₃ H ₂₅ D ₃ O ₁₂	499.48
Cleanchem	Mycophenolic Acid-D3 β-D-Glucuronide	Not specified	Not specified	Not specified	Not specified	Not specified

Experimental Protocol: Quantification of Mycophenolic Acid and its Glucuronide Metabolite in Human Plasma using LC-MS/MS

The following protocol is a generalized methodology for the therapeutic drug monitoring (TDM) of mycophenolic acid, employing **Mycophenolic acid glucuronide-d3** as an internal standard. This method is based on common practices described in the scientific literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials and Reagents

- Mycophenolic acid (MPA) analytical standard
- Mycophenolic acid glucuronide (MPAG) analytical standard
- **Mycophenolic acid glucuronide-d3** (MPAG-d3) internal standard solution
- Human plasma (drug-free for calibration standards and quality controls)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate or acetate (LC-MS grade)

- Ultrapure water

Preparation of Standard and Quality Control Samples

- Stock Solutions: Prepare individual stock solutions of MPA, MPAG, and MPAG-d3 in methanol or acetonitrile at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare serial dilutions of the MPA and MPAG stock solutions in a mixture of methanol and water (e.g., 50:50 v/v) to create a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the MPAG-d3 stock solution with acetonitrile to a final concentration suitable for spiking into plasma samples (e.g., 1 µg/mL).
- Calibration Standards and Quality Controls (QCs): Spike appropriate volumes of the working standard solutions into drug-free human plasma to prepare a calibration curve (typically 6-8 non-zero points) and at least three levels of QCs (low, medium, and high).

Sample Preparation (Protein Precipitation)

- To 50 µL of plasma sample (calibrator, QC, or unknown), add 150 µL of the internal standard working solution (containing MPAG-d3 in acetonitrile).[1]
- Vortex the mixture for 30 seconds to precipitate plasma proteins.
- Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A reversed-phase C18 column (e.g., 50 x 2.1 mm, 1.8 µm) is commonly used.
 - Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.

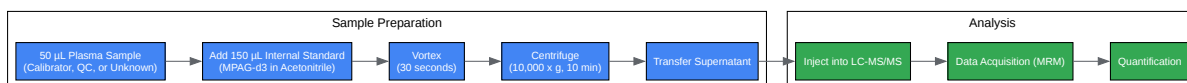
- Gradient Elution: A typical gradient would start with a low percentage of Mobile Phase B, ramping up to a high percentage to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI), often in negative ion mode for better sensitivity of MPA and MPAG.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for MPA, MPAG, and MPAG-d3 are monitored.

Data Analysis

The concentration of MPA and MPAG in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard (MPAG-d3) and comparing this ratio to the calibration curve generated from the standards.

Visualizations

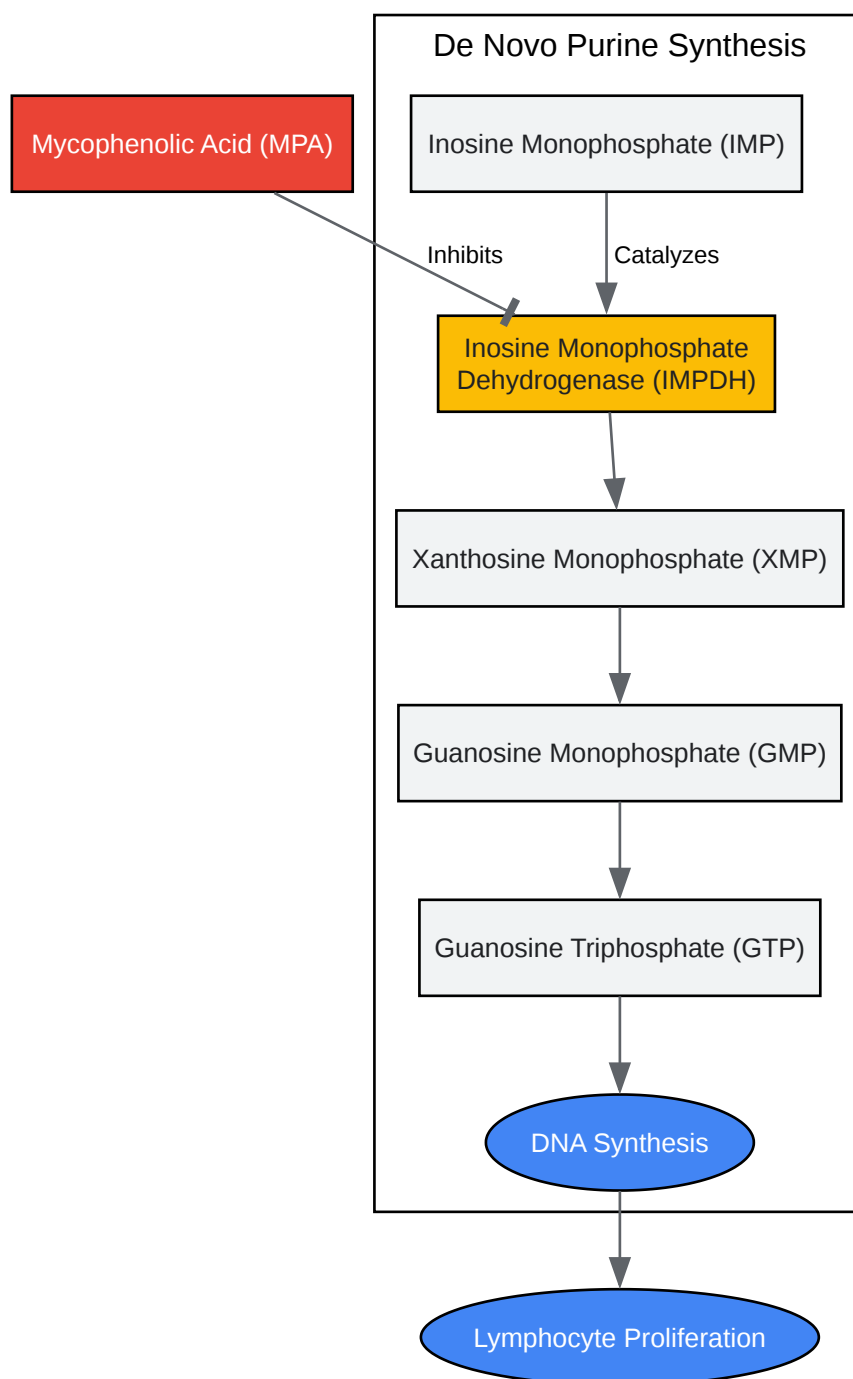
Experimental Workflow for Sample Analysis



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Caption: Workflow for the analysis of Mycophenolic Acid in plasma.

Signaling Pathway Inhibition by Mycophenolic Acid



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